

Introduction: The Strategic Value of the 3,5-Dibenzylxyacetophenone Scaffold

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Compound of Interest

Compound Name:	Ethanone, 1-[3,5-bis(phenylmethoxy)phenyl]-
Cat. No.:	B017108

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3,5-Dibenzylxyacetophenone is a synthetic organic compound that, while not a therapeutic agent in itself, represents a highly strategic scaffold in drug discovery. Its true value lies in its role as a versatile synthetic intermediate.^[1] The structure combines a central acetophenone core with two benzylxy groups, providing a robust yet flexible platform for generating diverse molecular architectures. The benzylxy groups act as protecting groups for the phenol functionalities but also offer sites for modification to fine-tune pharmacokinetic properties. This guide will deconstruct the synthesis of the core molecule, explore the major classes of its bioactive analogues, and provide insights into the structure-activity relationships that govern their function.

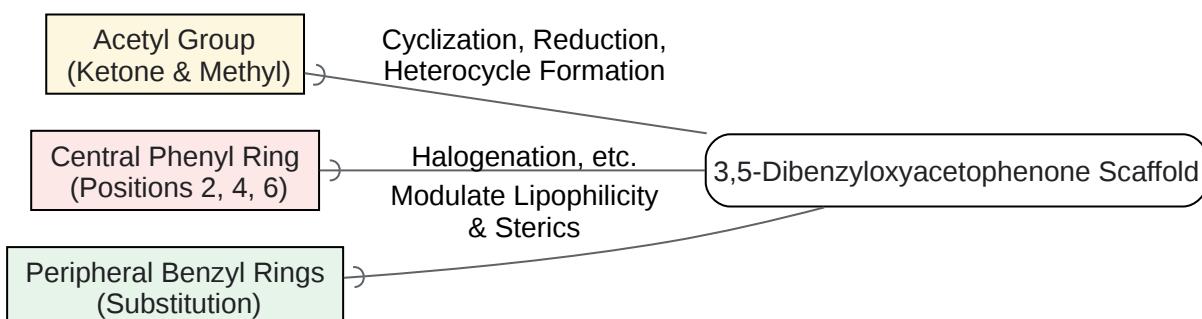
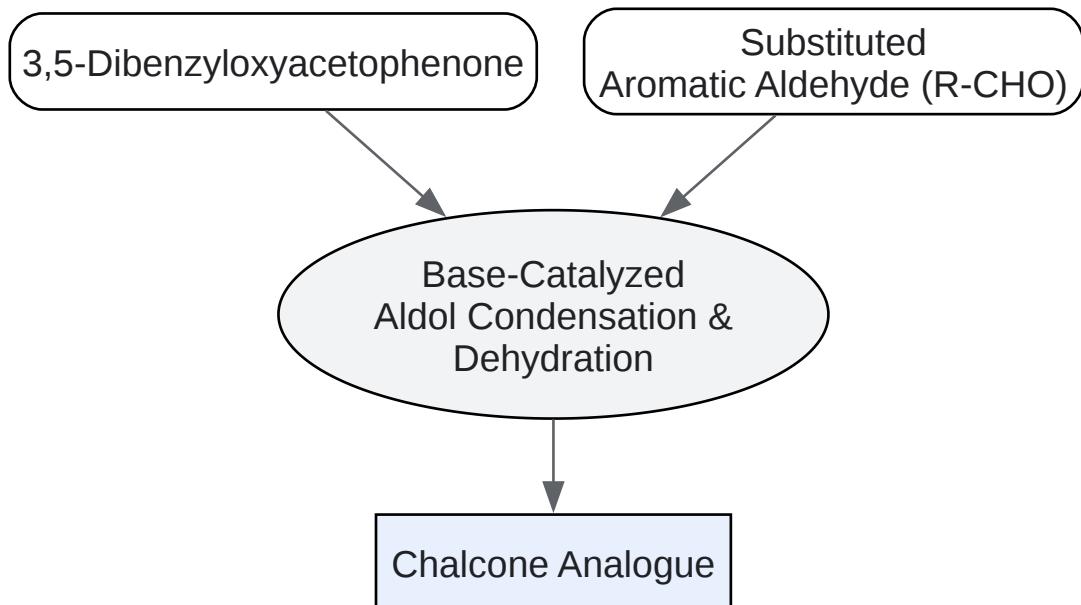
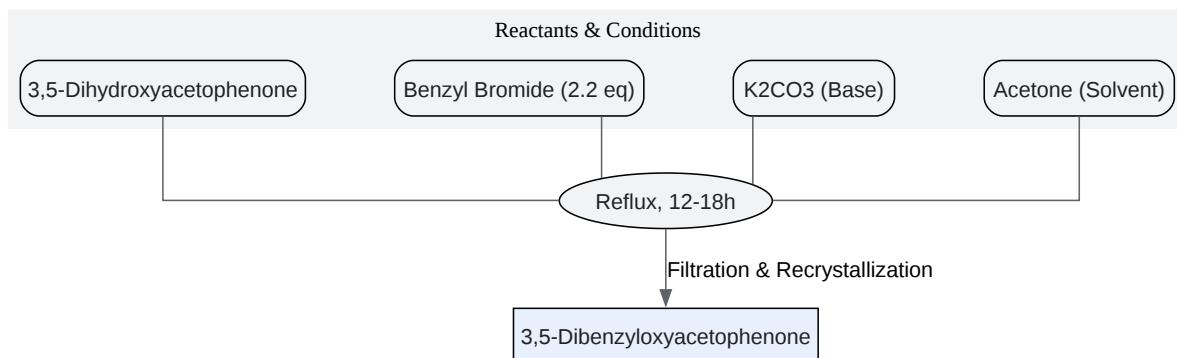
Part 1: The Core Compound - 3,5-Dibenzylxyacetophenone

Understanding the synthesis and properties of the starting material is foundational to any successful analogue development program.

Synthesis: A Practical and Scalable Approach

While several synthetic routes exist, the most common and reliable laboratory-scale synthesis of 3,5-dibenzylxyacetophenone is the Williamson ether synthesis, starting from the commercially available 3,5-dihydroxyacetophenone.

Diagram 1: Synthesis of 3,5-Dibenzylxyacetophenone via Williamson Ether Synthesis



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References

- 1. 3,5-Dibenzylxyacetophenone | 28924-21-2 [chemicalbook.com]
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